

## Chemical Identity &amp; Stock Solution Preparation

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**Compound Focus: Isoschaftoside**

CAS No.: 52012-29-0

Cat. No.: S616089

[Get Quote](#)**Table 1: Key physicochemical data for Isoschaftoside [1]**

Property	Specification
CAS Number	52012-29-0
Molecular Formula	C <sub>26</sub> H <sub>28</sub> O <sub>14</sub>
Molecular Weight	564.49 g/mol
Appearance	Light yellow to yellow solid
Recommended Solvent	DMSO

**Table 2: Stock solution preparation and storage [1]**

Parameter	Protocol
Typical Stock Concentration	100 mg/mL (177.15 mM)
Solubility in DMSO	100 mg/mL (requires ultrasonication)
Storage Conditions (Stock)	-80°C for 6 months; -20°C for 1 month (protect from light)
Working Solution (In Vivo Example)	Prepare in 10% DMSO, 40% PEG300, 5% Tween-80, 45% saline

## Protocol: Master Stock Solution Preparation (100 mg/mL)

- **Calculations:** Weigh 100 mg of **isoschaftoside** powder.
- **Solvent Addition:** Transfer the powder to a 1 mL volumetric tube. Add pre-warmed, anhydrous DMSO to bring the final volume to 1 mL.
- **Dissolution:** Vortex the mixture thoroughly and then sonicate in a water bath sonicator for 10-15 minutes until the solution is clear and no particulate matter is visible.
- **Aliquoting:** Immediately aliquot the master stock into single-use volumes (e.g., 10-20  $\mu$ L) to minimize freeze-thaw cycles.
- **Storage:** Label and store aliquots at  $-80^{\circ}\text{C}$  for long-term use (6 months) or at  $-20^{\circ}\text{C}$  for short-term use (1 month).

## Experimental Protocols & Bioactivity Data

Table 3: Key in vitro bioactivity and experimental protocols [2] [1] [3]

Assay / Effect	Cell Line / Model	Dosing Protocol	Key Findings / Outcomes
Anti-senescence & Antioxidant	Human dermal fibroblasts	1 $\mu$ M for 12 days	$\downarrow$ ROS; $\uparrow$ cell proliferation; $\uparrow$ mitochondrial membrane potential; $\downarrow$ DNA damage; activated autophagy [2] [3]
Anti-inflammatory	BV2 microglial cells (LPS-activated)	200 $\mu$ M for 9-24 h	$\downarrow$ LPS-induced iNOS, TNF- $\alpha$ , IL-1 $\beta$ , COX2; $\downarrow$ ERK1/2 and mTOR phosphorylation [1]
Hepatoprotective / Lipid Reduction	HepG2 cells (Palmitic acid-induced)	1-500 $\mu$ M for 24 h	Reduced lipid deposition via activating autophagy flux; $\downarrow$ LC3-II and p62 expression [1]
Nematicidal Activity	<i>M. incognita</i>	20-600 $\mu$ g/mL	LC <sub>50</sub> = 323.09 $\mu$ g/mL [1]

Assay / Effect	Cell Line / Model	Dosing Protocol	Key Findings / Outcomes
Gastroprotective	Mouse gastric ulcer models	Oral administration of fresh <i>Dendrobium officinale</i> granules (contains isoschaftoside)	Activated Keap1-Nrf2 pathway; ↑ antioxidant enzymes (SOD, CAT); ↓ MDA [2]

## Protocol: Anti-Senescence Assay in Human Dermal Fibroblasts

This protocol outlines the methodology for assessing the anti-senescence effects of **isoschaftoside**, based on published research [2] [3].

- **Cell Culture & Senescence Induction:** Culture human dermal fibroblasts under standard conditions (e.g., DMEM with 10% FBS). Induce senescence using sub-lethal, repeated treatment with hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) or through serial passaging until senescence is confirmed.
- **Compound Treatment:**
  - Prepare a 1 μM working solution of **isoschaftoside** from the DMSO stock in complete cell culture medium. Ensure the final DMSO concentration is ≤ 0.1%.
  - Treat senescent cells with the 1 μM **isoschaftoside** solution. Include a negative control (vehicle, e.g., 0.1% DMSO) and a positive control if available.
  - Refresh the medium containing the compound every 2-3 days.
  - Maintain the treatment for a period of 12 days.
- **Endpoint Analysis:**
  - **ROS Measurement:** Use fluorescence-activated cell sorting (FACS) with a cell-permeable ROS-sensitive dye (e.g., H<sub>2</sub>DCFDA) to quantify intracellular ROS levels.
  - **Proliferation Assay:** Monitor cell proliferation rates using assays like CCK-8 or MTT at regular intervals during the 12-day treatment.
  - **Mitochondrial Membrane Potential (MMP):** Assess MMP using FACS with a JC-1 or TMRM dye.
  - **DNA Damage:** Perform a comet assay to detect DNA strand breaks.
  - **Western Blotting:** Analyze protein expression of senescence and autophagy markers (e.g., p62, LC3-II).

## In Vivo Administration & Pharmacokinetics

**Table 4: In vivo efficacy and pharmacokinetic data [4] [1]**

Aspect	Model / System	Details
<b>In Vivo Efficacy (NAFLD)</b>	C57 mice on High-Fat Diet (HFD)	20 mg/kg; intraperitoneal injection (i.p.); daily for 4 weeks. Result: ↓ body weight, ↓ hepatic steatosis, ↓ lipid droplets, improved liver function markers [1]
<b>Metabolic Stability</b>	Rat/Human Liver Microsomes	Poor metabolism; extensively excreted unchanged in urine and bile [4]
<b>PBPK Model Prediction</b>	Humans with Renal Impairment	Exposure significantly increased in patients with chronic kidney disease (CKD). C <sub>max</sub> in CKD stage 5 patients was ~24x higher than in healthy subjects [4]

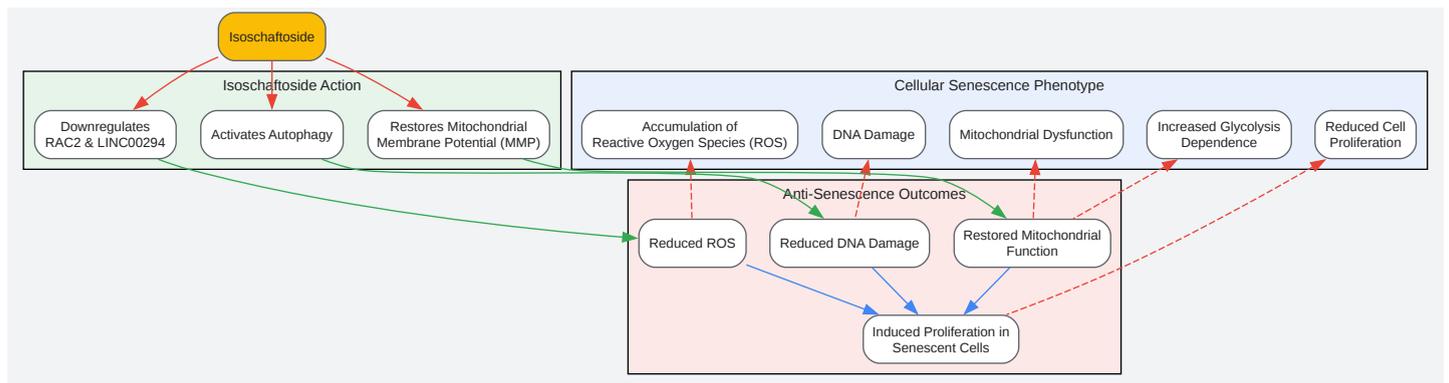
## Protocol: In Vivo Efficacy Study in NAFLD Mouse Model

This protocol describes the administration of **isoschaftoside** in a high-fat diet-induced mouse model of non-alcoholic fatty liver disease (NAFLD) [1].

- **Animal Model Preparation:** House male C57BL/6JGpt mice and feed them a high-fat diet (HFD) for 4 weeks to induce NAFLD.
- **Working Solution for Injection:**
  - Prepare a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. Vortex thoroughly.
  - Dilute the **isoschaftoside** master stock in this vehicle to achieve a concentration suitable for administering a 20 mg/kg dose in a standard injection volume (e.g., 5 µL per gram of mouse body weight).
  - Ensure the solution is clear before administration.
- **Dosing Regimen:**
  - Administer the 20 mg/kg dose daily via intraperitoneal (i.p.) injection.
  - Include control groups: a vehicle-treated HFD group and a normal diet group.
  - Continue the treatment for 4 weeks while maintaining the HFD.
- **Terminal Analysis:**
  - Monitor body weight weekly.
  - Collect blood for analysis of liver enzymes (ALT, AST) and blood glucose.
  - Harvest liver tissue for histopathological examination (H&E staining, Oil Red O staining) and Western blot analysis of LC3-II and p62.

## Proposed Mechanism of Action

The following diagram summarizes the key anti-senescence mechanisms of **isoschaftoside** as identified in cellular studies.



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## Critical Notes for Researchers

- **DMSO Handling:** Hygroscopic DMSO can significantly impact solubility. Use newly opened, anhydrous DMSO for stock solution preparation to ensure accuracy and stability [1].
- **Vehicle Control:** For both *in vitro* and *in vivo* experiments, always include a vehicle control group (e.g., 0.1% DMSO in culture media or the injection vehicle without the compound) to account for any effects of the solvent itself.
- **Renal Impairment Consideration:** Physiologically based pharmacokinetic (PBPK) modeling indicates that systemic exposure to schaftoside (a very similar compound) is drastically increased in subjects with renal impairment [4]. This suggests that dose adjustment may be critical if **isoschaftoside** is developed for populations with compromised kidney function.

## Conclusion

**Isoschaftoside** is a multifaceted flavonoid with promising bioactivities, particularly in anti-senescence, hepatoprotection, and inflammation. The protocols and data provided here offer a robust foundation for researchers to explore its potential further. Special attention should be paid to appropriate solvent use, validated *in vitro* dosing schedules, and pharmacokinetic considerations for future translational development.

## References

1. Isoschaftoside | C-glycosylflavonoid [medchemexpress.com]
2. Protective effects of fresh *Dendrobium officinale* against ... [sciencedirect.com]
3. Identification of Cellular Isoschaftoside-Mediated Anti ... [mdpi.com]
4. Physiologically based pharmacokinetic modelling and ... [frontiersin.org]

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